

work-up procedures for reactions involving N-Methyl-1,3-propanediamine

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Compound of Interest

Compound Name: *N-Methyl-1,3-propanediamine*

Cat. No.: B050750

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Technical Support Center: N-Methyl-1,3-propanediamine

This guide provides researchers, scientists, and drug development professionals with detailed troubleshooting procedures and frequently asked questions for handling reactions involving **N-Methyl-1,3-propanediamine**.

Frequently Asked Questions (FAQs)

Q1: What are the key physical and chemical properties of **N-Methyl-1,3-propanediamine** that I should be aware of?

A1: **N-Methyl-1,3-propanediamine** is a colorless to pale yellow liquid with a characteristic amine odor.^{[1][2]} Its high water solubility and basicity are the most critical properties influencing reaction work-up procedures. It is also flammable and corrosive, requiring careful handling in a well-ventilated area.^{[3][4][5]}

Data Presentation: Physical & Chemical Properties

Property	Value	Source
CAS Number	6291-84-5	[3][6]
Molecular Formula	C ₄ H ₁₂ N ₂	[3][6]
Molecular Weight	88.15 g/mol	[3][7]
Appearance	Clear, colorless to dark amber liquid	[3][4][8]
Boiling Point	138-141 °C	[4][7][8]
Melting Point	-72 °C	[7][8]
Density	0.844 g/mL at 25 °C	[3][4]
Water Solubility	≥ 100 mg/mL (Soluble)	[3][8]
pKa (Predicted)	10.60 ± 0.10	[4]
Flash Point	35 °C (96 °F)	[3][7][8]

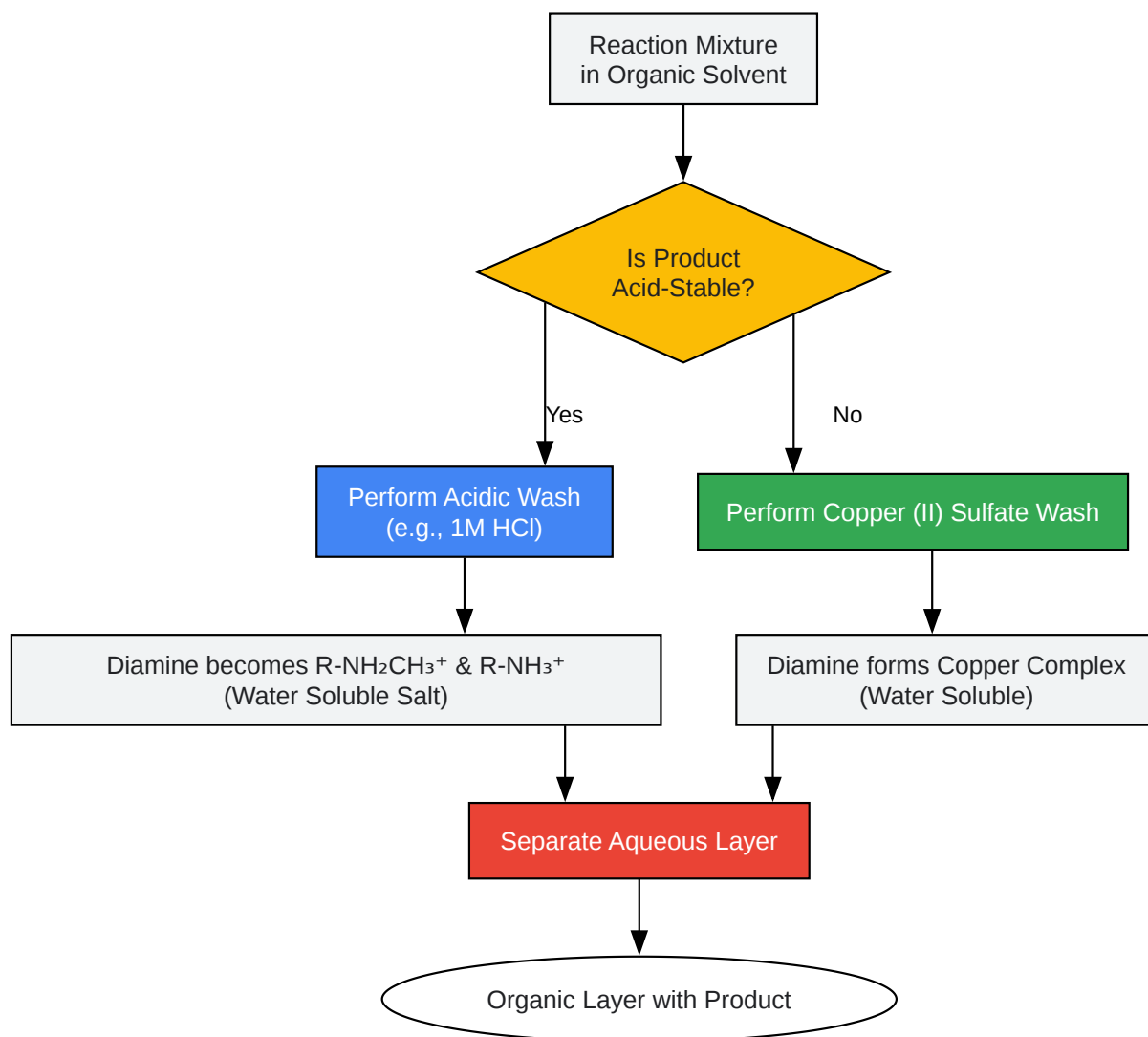
Q2: What are the primary safety concerns when working with **N-Methyl-1,3-propanediamine**?

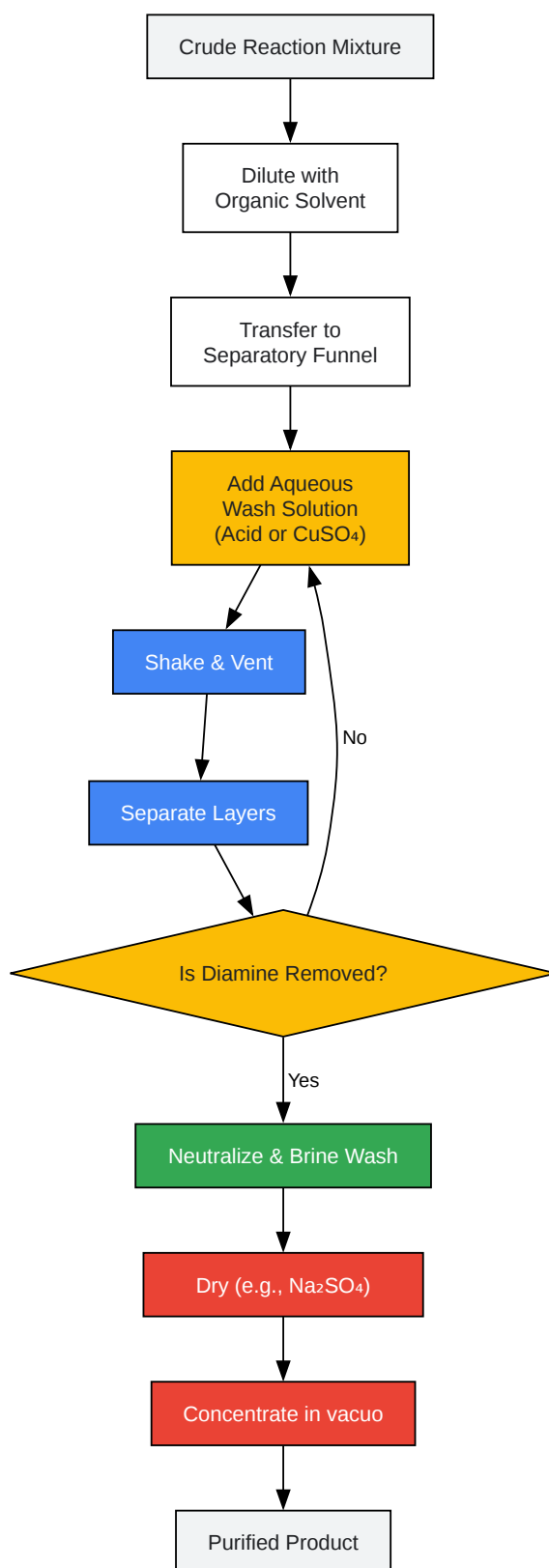
A2: This compound is hazardous. It is a flammable liquid and vapor.[3][5] It is harmful if swallowed and causes severe skin burns and eye damage.[3][5][9] Always handle **N-Methyl-1,3-propanediamine** in a chemical fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, a face shield, chemical-resistant gloves, and a lab coat.[5][9]

Troubleshooting Guide

Q3: I'm having trouble removing excess **N-Methyl-1,3-propanediamine** from my organic product. A simple water wash isn't working. What should I do?

A3: Due to its high water solubility and basicity, **N-Methyl-1,3-propanediamine** can be difficult to remove with neutral water washes, especially if your product has some water solubility. The recommended methods are to use an acidic wash to protonate the diamine or a copper sulfate wash to complex it, rendering it highly water-soluble and easily separable from the organic layer.[10]





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